

Application Note: Strategic Synthesis and Functionalization of 3-(3,4-Methylenedioxyphenyl)phenol

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Compound of Interest

Compound Name: 3-(3,4-Methylenedioxyphenyl)phenol, 95%

CAS No.: 847822-74-6

Cat. No.: B6354431

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Abstract

This application note details the optimized synthesis and functionalization of 3-(3,4-methylenedioxyphenyl)phenol (also known as 3-(benzo[d][1,3]dioxol-5-yl)phenol). This biaryl scaffold is a privileged structure in medicinal chemistry, serving as a core pharmacophore for resveratrol analogues, estrogen receptor

(ER

) agonists, and VEGFR inhibitors. This guide provides a robust, scalable Suzuki-Miyaura cross-coupling protocol, downstream functionalization strategies, and critical troubleshooting insights to ensure high reproducibility in drug discovery workflows.

The Scaffold: Chemical Context & Significance[1][2][3][4][5]

The target molecule represents a simplified, rigidified analogue of stilbenoids like Resveratrol and Pterostilbene. Unlike the stilbene double bond, which is susceptible to photo-isomerization (

), the biaryl bond provides a stable axis that maintains the spatial orientation of the phenolic hydroxyl group relative to the lipophilic dioxole ring.

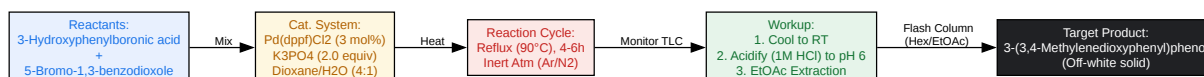
Key Structural Features:

- Ring A (Phenol): Provides a hydrogen bond donor/acceptor site, critical for ligand-protein binding (e.g., Asp/Glu residues in receptor pockets).
- Ring B (1,3-Benzodioxole): A bioisostere for the 3,4-dimethoxyphenyl group, offering improved metabolic stability against O-demethylation while maintaining electron-rich character.

Core Synthesis: Suzuki-Miyaura Cross-Coupling[6][7]

The most efficient route to construct the biaryl axis is the palladium-catalyzed coupling of 3-hydroxyphenylboronic acid and 5-bromo-1,3-benzodioxole. While the reverse coupling (boronic acid on the dioxole) is possible, 3-hydroxyphenylboronic acid is more stable and less prone to protodeboronation.

Reaction Workflow Diagram



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Figure 1: Optimized workflow for the Suzuki-Miyaura coupling of electron-rich biaryls.

Detailed Protocol

Reagents:

- 5-Bromo-1,3-benzodioxole (1.0 equiv, 5.0 mmol)
- 3-Hydroxyphenylboronic acid (1.2 equiv, 6.0 mmol)
- Catalyst: Pd(dppf)Cl

CH

Cl

(3 mol%)

- Base: K

PO

(2.0 equiv, 3M aqueous solution)

- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Procedure:

- Inert Setup: Charge a dried Schlenk flask or microwave vial with the aryl bromide, boronic acid, and Pd catalyst. Evacuate and backfill with Argon ().
- Solvent Addition: Add degassed 1,4-Dioxane (15 mL) via syringe. Stir to dissolve.
- Base Activation: Add the aqueous K
PO
solution (3.3 mL). The mixture will become biphasic.
- Reaction: Heat the mixture to 90°C.
 - Scientist's Note: If using a microwave reactor, heat to 110°C for 30 minutes. Conventional heating requires 4–6 hours.

- Monitoring: Monitor via TLC (30% EtOAc in Hexanes). The product usually runs just below the starting bromide but stains intensely with KMnO_4 or PMA (phosphomolybdic acid).
- Quench & Workup: Cool to room temperature. Crucial Step: Carefully acidify with 1M HCl to pH 5-6. This ensures the phenol is protonated (neutral) for extraction.
- Extraction: Extract with EtOAc (mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash chromatography on silica gel. Gradient: 0% 20% EtOAc in Hexanes.

Catalyst Selection Guide

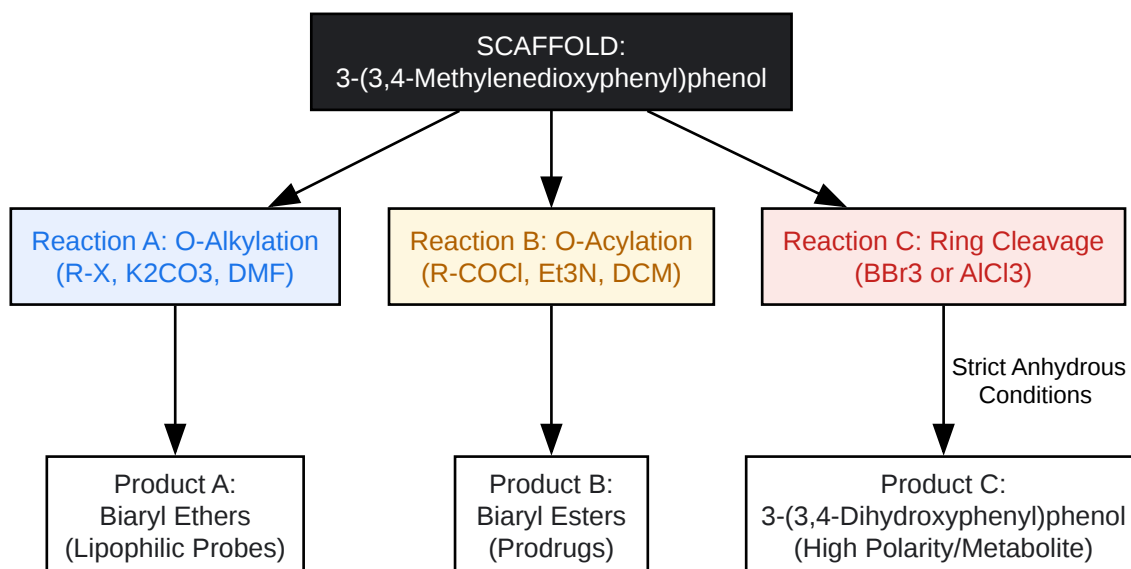
We compared three common catalyst systems for this specific transformation.

Catalyst System	Base/Solvent	Yield	Comments
Pd(dppf)Cl	K	92%	Recommended.
	PO		Robust against air;
	/ Dioxane		minimal homocoupling.
Pd(PPh ₃) ₄	Na	78%	"Black Pd"
	CO		precipitates early;
	/ Toluene		requires strict O ₂ exclusion.
Pd(OAc) ₂ / SPhos	K	88%	Excellent for sterically hindered substrates, but more expensive.
	PO		
	/ Toluene		

Downstream Functionalization

Once the core scaffold is synthesized, it serves as a divergence point. The phenol group allows for library generation (ethers/esters), while the methylenedioxy ring can be cleaved to reveal a catechol for metabolic studies.

Divergent Synthesis Map



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Figure 2: Functionalization pathways for library generation.

Protocol: Demethylenation (Catechol Formation)

Why do this? To synthesize the "resveratrol-like" triol metabolite or to increase water solubility.

- Setup: Dissolve the scaffold (1.0 mmol) in anhydrous CH₂Cl₂ (10 mL) under Argon. Cool to -78°C.
- Addition: Dropwise add BBr (1M in DCM, 3.0 equiv). The methylenedioxy ring requires harsher conditions than simple methyl ethers.
- Warming: Allow to warm to 0°C over 2 hours.
- Quench: Caution! Quench dropwise with MeOH at 0°C (exothermic).
- Result: This yields the catechol (3,4-dihydroxy) derivative. Note that this product is prone to oxidation; store under inert gas.

Analytical Data Validation

To validate the synthesis of 3-(3,4-methylenedioxyphenyl)phenol, look for these diagnostic signals:

- ¹H NMR (400 MHz, CDCl₃):
 - 5.99 (s, 2H): The diagnostic singlet for the -O-CH₂-O- protons.
 - 6.90–7.30 (m, 7H): Aromatic region. Look for the doublet-of-doublets characteristic of the 1,2,4-substituted benzodioxole ring.

- 4.80–5.20 (s, 1H, br): Phenolic -OH (shift varies with concentration/solvent).
- MS (ESI-):
 - Expect a molecular ion peak
at m/z 213.1.

References

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- General Suzuki Protocol for Phenols (Nickel/Palladium comparisons): Qin, H., et al. (2023). Nickel-Catalyzed Suzuki Coupling of Phenols Enabled by SuFEx of Tosyl Fluoride.[2] *International Journal of Molecular Sciences*, 24(2), 1228. [[Link](#)]
- Reagent Data (5-Bromo-1,3-benzodioxole): National Center for Biotechnology Information. PubChem Compound Summary for CID 17628, 5-Bromo-1,3-benzodioxole. [[Link](#)]

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Sources

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- [2. Nickel-Catalyzed Suzuki Coupling of Phenols Enabled by SuFEx of Tosyl Fluoride - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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